

Application Note: High-Throughput Calcium Flux Assay for Measuring CCR2 Activation

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Compound of Interest

Compound Name:	CCR2-RA
CAS No.:	512177-31-0
Cat. No.:	B3037638

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The C-C chemokine receptor type 2 (CCR2) is a G protein-coupled receptor (GPCR) that plays a pivotal role in the migration of monocytes and macrophages to sites of inflammation.[1] Its primary ligand is monocyte chemoattractant protein-1 (MCP-1 or CCL2).[1] The activation of CCR2 by CCL2 is implicated in a variety of inflammatory diseases, including atherosclerosis, multiple sclerosis, and rheumatoid arthritis, making it a significant target for drug discovery.[2] [3]

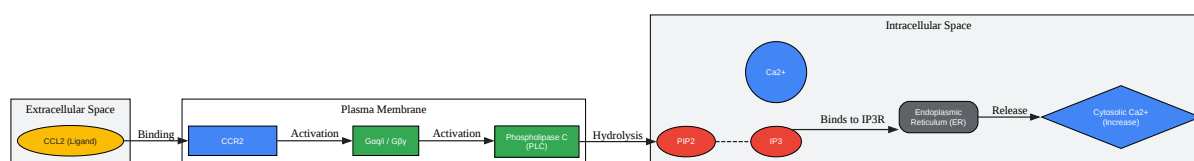
Upon ligand binding, CCR2 undergoes a conformational change, activating heterotrimeric G proteins, predominantly of the G α i and G α q subtypes.[4] This activation stimulates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), leading to a transient increase in cytosolic calcium concentration.[4][5] This calcium mobilization is a

hallmark of CCR2 activation and can be quantitatively measured to screen for and characterize CCR2 agonists and antagonists.[5][6]

This application note provides a detailed protocol for a no-wash, fluorescence-based calcium flux assay to monitor the activation of CCR2. The assay is suitable for a high-throughput screening (HTS) format in 96- or 384-well microplates.

CCR2 Signaling Pathway

The binding of CCL2 to CCR2 initiates a signaling cascade that results in the mobilization of intracellular calcium. This process is a key indicator of receptor activation.

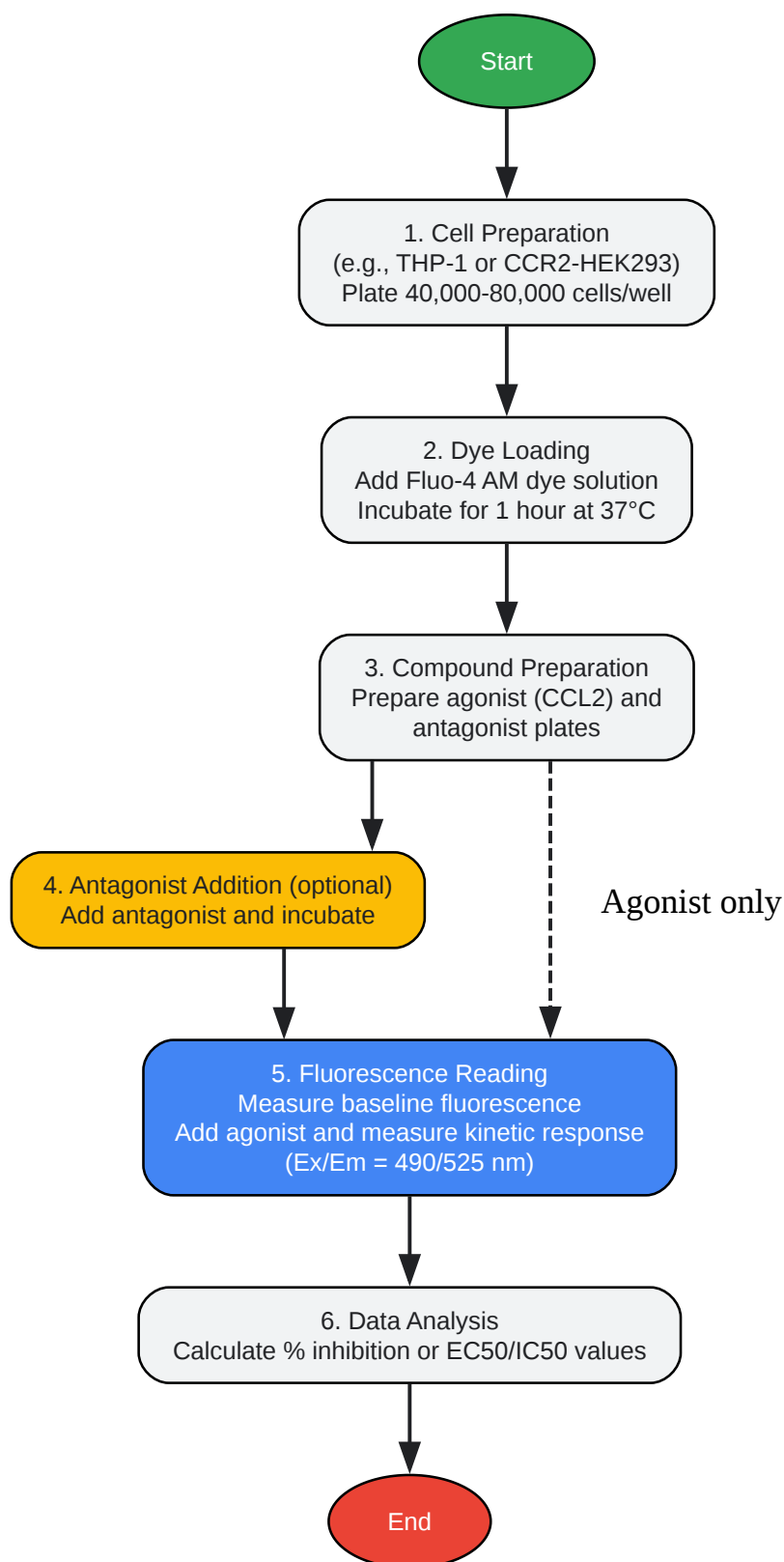


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Figure 1. Simplified CCR2 signaling pathway leading to calcium mobilization.

Experimental Workflow

The calcium flux assay workflow is a streamlined process designed for efficiency and high-throughput applications.



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